

Application Note: Comprehensive Analytical Characterization of Ethyl 4-chloro-6-methylnicotinate

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Compound of Interest

Compound Name: *Ethyl 4-chloro-6-methylnicotinate*

Cat. No.: *B12050712*

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Audience: Researchers, Analytical Scientists, and Drug Development Professionals

Compound: **Ethyl 4-chloro-6-methylnicotinate** (CAS: 1142188-94-0)

Executive Summary

This application note outlines a field-proven, self-validating analytical framework for the characterization of **Ethyl 4-chloro-6-methylnicotinate**. By integrating High-Performance Liquid Chromatography (HPLC-UV), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and Nuclear Magnetic Resonance (NMR) spectroscopy, this protocol ensures rigorous purity assessment, trace impurity profiling, and unambiguous regiochemical elucidation.

Chemical Profile & Analytical Challenges

Ethyl 4-chloro-6-methylnicotinate is a highly functionalized pyridine derivative serving as a critical building block in the synthesis of active pharmaceutical ingredients (APIs) ([1\[1\]](#)). The molecule features orthogonal reactive sites: an ethyl ester at C3, a chlorine atom at C4, and a methyl group at C6.

The primary analytical challenges stem from the inherent basicity of the pyridine nitrogen, which induces severe peak tailing in reversed-phase chromatography, and the potential for closely related regioisomeric impurities (e.g., 2-chloro or 5-chloro analogues) generated during early synthetic steps.

Chromatographic Purity Profiling (HPLC-UV)

Mechanistic Rationale & Causality

Basic analytes like pyridine derivatives frequently exhibit poor peak shape on standard silica-based stationary phases. This is caused by secondary ion-exchange interactions between the protonated pyridine nitrogen and residual, acidic surface silanols (2[2]). To suppress silanol ionization and maintain the analyte in a uniformly protonated state, a highly acidic mobile phase (pH 3.0) is utilized (3[3]). A superficially porous particle (SPP) C18 column is selected to maximize theoretical plates, ensuring the baseline resolution of structurally similar des-chloro or regioisomeric impurities.

Self-Validating Protocol

- **Mobile Phase Preparation:** Dissolve 2.72 g of KH_2PO_4 in 1 L of Milli-Q water. Adjust to pH 3.0 $\pm$ 0.05 using orthophosphoric acid. Filter through a 0.22 μm membrane.
- **Sample Preparation:** Dissolve the batch sample in Methanol:Water (50:50) to a final concentration of 1.0 mg/mL.
- **System Suitability Testing (SST):** Inject a standard reference solution (0.1 mg/mL). Validation Gate: The system is validated for use only if the tailing factor () is ≤ 1.5 and the theoretical plate count () is $\geq 10,000$.
- **Execution:** Run the gradient program at a flow rate of 1.0 mL/min, monitoring at 260 nm (the optimal wavelength for the transition of nicotines).

Table 1: Optimized HPLC Gradient Program

Time (min)	% Mobile Phase A (Buffer pH 3.0)	% Mobile Phase B (Acetonitrile)	Curve Profile
0.0	80	20	Initial
10.0	40	60	Linear
15.0	10	90	Linear
18.0	10	90	Hold
18.1	80	20	Step
25.0	80	20	Re-equilibrate

Trace Impurity Identification (LC-MS/MS)

Mechanistic Rationale & Causality

To identify unknown impurities flagged during HPLC-UV, LC-MS/MS is employed. Pyridine derivatives exhibit exceptionally high ionization efficiency in Positive Electrospray Ionization (ESI+) due to the favorable proton affinity of the ring nitrogen (4[4]). During Collision-Induced Dissociation (CID), **Ethyl 4-chloro-6-methylnicotinate** (

m/z 200.0) undergoes predictable fragmentation. The ester moiety typically cleaves to expel ethylene (-28 Da), while the C-Cl bond can undergo a neutral loss of HCl (-36 Da) (5[5]).

Self-Validating Protocol

- Ion Source Optimization: Set capillary voltage to 3.5 kV, desolvation temperature to 350°C, and cone gas flow to 50 L/h.
- Internal Validation: Verify the isotopic signature of the precursor ion. Validation Gate: A valid spectrum for this monochlorinated species must display an

at m/z 200.0 and an

at m/z 202.0 in a strict 3:1 intensity ratio, confirming the presence of a single chlorine atom.
- Execution: Perform Multiple Reaction Monitoring (MRM) using the transitions defined below.

Table 2: LC-MS/MS MRM Transitions and Collision Energies

Precursor Ion (m/z)	Product Ion (m/z)	Neutral Loss	Collision Energy (eV)	Structural Significance
200.0	172.0	-28 Da (C ₂ H ₄)	15	Cleavage of ethyl ester
200.0	164.0	-36 Da (HCl)	25	Loss of ring chlorine
200.0	136.0	-64 Da	35	Loss of ester + HCl

Regiochemical Elucidation (1D/2D NMR)

Mechanistic Rationale & Causality

Mass spectrometry cannot easily differentiate positional isomers (e.g., 4-chloro vs. 5-chloro). Nuclear Magnetic Resonance (NMR) spectroscopy is mandatory for regiochemical proof (6[6]). The diamagnetic anisotropy of the pyridine ring deshields all attached protons, but local electronic environments dictate specific shifts. The proton at C2 is highly deshielded by both the adjacent nitrogen and the ester carbonyl. The proton at C5 is relatively shielded compared to C2. The lack of

(ortho) coupling between the aromatic protons confirms they are para to each other, validating the 1,4,5,6-substitution pattern.

Self-Validating Protocol

- **Sample Preparation:** Dissolve 15 mg of the analyte in 0.6 mL of CDCl₃ containing 0.03% v/v TMS as an internal standard.
- **Internal Validation:** The integral of the ethyl -CH₂- quartet must be set exactly to 2.00.
Validation Gate: The system is validated if the aromatic singlets integrate to 1.00 ± 0.05, confirming the absence of co-eluting protonated impurities.
- **Execution:** Acquire

(400 MHz, 16 scans) and

(100 MHz, 512 scans) spectra at 298 K.

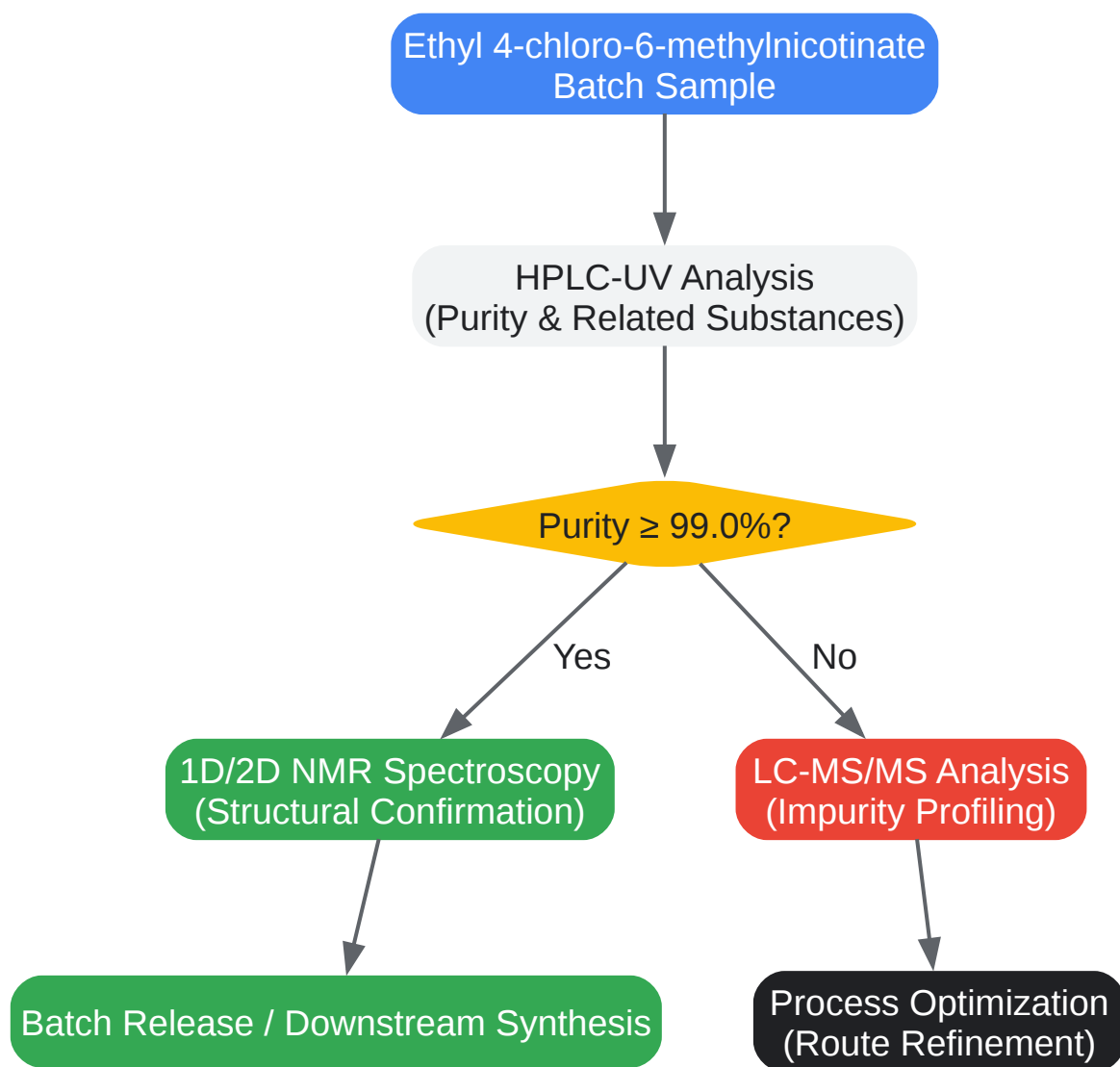
Table 3:

NMR Spectral Assignments (400 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Multiplicity	Integration	J-Coupling (Hz)	Assignment
8.95	Singlet (s)	1H	-	Pyridine C2-H
7.42	Singlet (s)	1H	-	Pyridine C5-H
4.40	Quartet (q)	2H	7.1	Ester -CH ₂ -
2.65	Singlet (s)	3H	-	Pyridine C6-CH ₃
1.42	Triplet (t)	3H	7.1	Ester -CH ₃

Decision Matrix & Workflow

The following logical workflow governs the characterization and release of the compound.



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Figure 1: Analytical workflow for the characterization and batch release of **Ethyl 4-chloro-6-methylnicotinate**.

References

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